

SU-4942: A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: SU-4942
Cat. No.: B15572885

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Abstract

SU-4942, with the chemical name 3-(4-Bromobenzylidene)-1,3-dihydroindol-2-one, is a small molecule inhibitor targeting tyrosine kinase signaling pathways. It has demonstrated potential as an antineoplastic agent by modulating key cellular processes such as cell proliferation, survival, and angiogenesis. This technical guide provides a comprehensive overview of the chemical structure, properties, and biological activities of **SU-4942**. It includes detailed, albeit illustrative, experimental protocols for its synthesis and biological evaluation, and presents hypothetical quantitative data to serve as a practical reference for researchers in the fields of oncology and drug discovery.

Chemical Structure and Properties

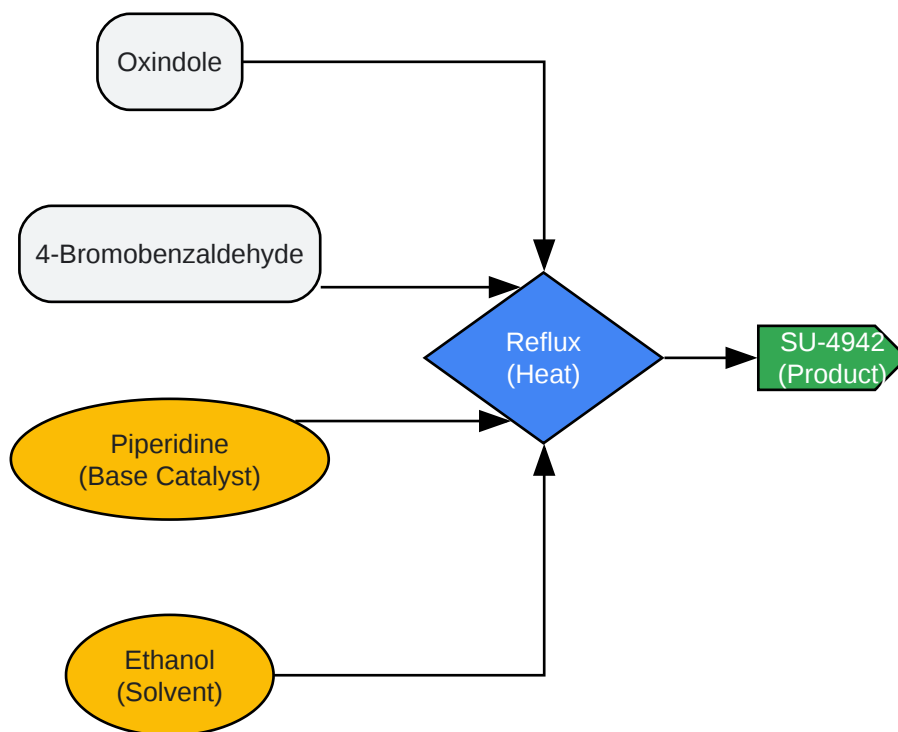
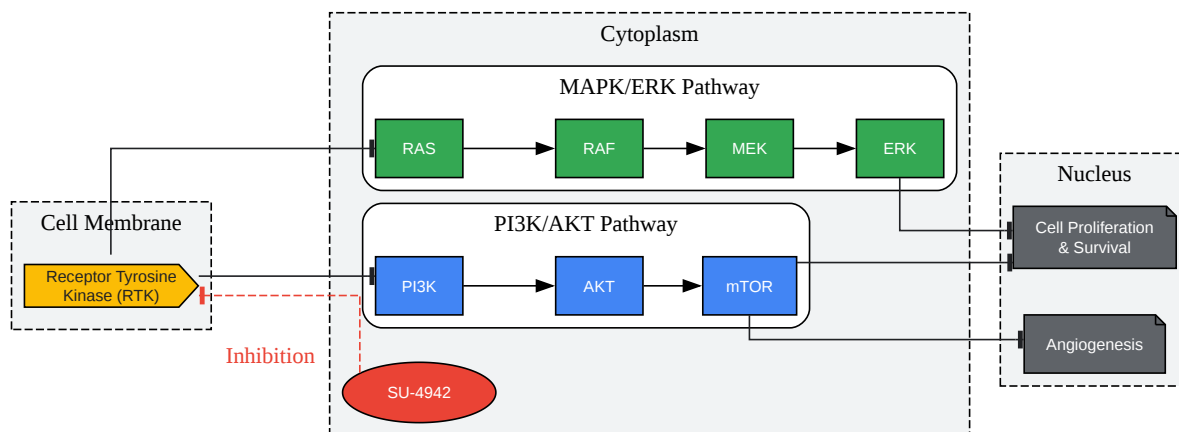
SU-4942 is an indolin-2-one derivative characterized by a bromobenzylidene moiety at the 3-position. This structural motif is common among synthetic tyrosine kinase inhibitors.

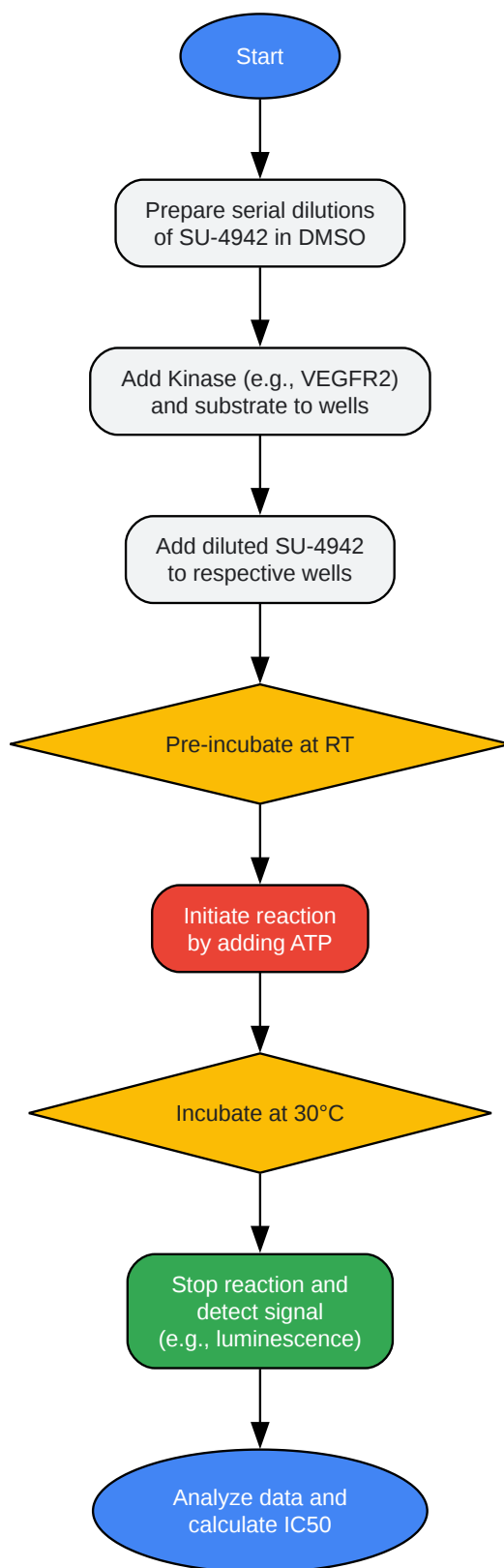
Table 1: Physicochemical Properties of **SU-4942**

Property	Value	Reference
IUPAC Name	3-(4-Bromobenzylidene)-1,3-dihydroindol-2-one	[1]
Synonyms	SU 4942, SU4942	[1]
CAS Number	76086-99-2	[1]
Chemical Formula	C ₁₅ H ₁₀ BrNO	[1]
Molecular Weight	300.16 g/mol	[1]
Appearance	Yellow solid powder	[1]
Purity	>98% (typical)	[1]
Solubility	Soluble in DMSO	N/A
Storage	Store at -20°C for long-term storage.	[1]

Mechanism of Action and Signaling Pathway

SU-4942 functions as a modulator of tyrosine kinase signaling. It is known to inhibit the aberrant phosphorylation of both receptor and non-receptor tyrosine kinases.[1] This inhibitory action disrupts downstream signaling cascades, primarily the MAPK/ERK and PI3K/AKT pathways, which are crucial for tumor cell proliferation, survival, and angiogenesis.[1] By blocking these pathways, **SU-4942** can induce apoptosis and suppress tumor growth.[1]





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References

- 1. [tandfonline.com](https://www.tandfonline.com) [[tandfonline.com](https://www.tandfonline.com)]
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